

Technical Data of Aloenin A

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Aloenin

CAS No.: 38412-46-3

Cat. No.: S518071

Get Quote

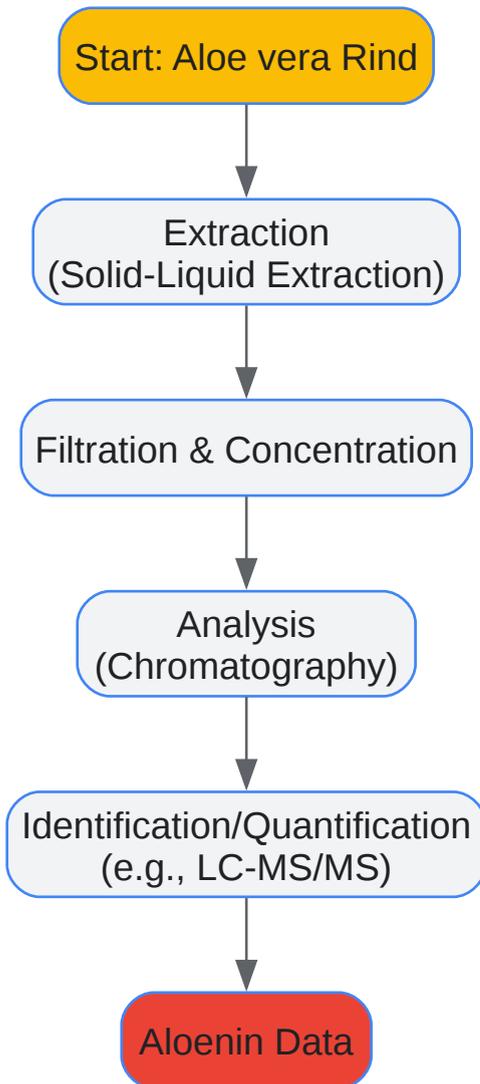
The table below summarizes the key physicochemical properties of **Aloenin** A (CAS 38412-46-3) [1] [2] [3].

Property	Value
CAS Number	38412-46-3
Molecular Formula	C ₁₉ H ₂₂ O ₁₀
Molecular Weight	410.37 g/mol
Melting Point	145°C
Density	~1.56 g/cm ³
Boiling Point	787.8 ± 60.0 °C (Predicted)
Flash Point	282.2 °C
Solubility	Soluble in DMSO, acetone, chloroform, dichloromethane, and ethyl acetate [1].
Storage Condition	-20°C [1] [3]

Analytical Methodologies

For researchers aiming to identify, quantify, or extract **aloenin**, here are key experimental approaches.

- **Analysis Workflow:** A typical analytical process for **aloenin** from plant material involves extraction, purification, and instrumental analysis [4]. You can adapt this general workflow for your specific research needs.



[Click to download full resolution via product page](#)

- **Chromatographic Separation and Quantification:** **Micellar Electrokinetic Chromatography (MEKC)** can separate and determine **aloenin** content in Aloe species [3]. **High-Performance Liquid Chromatography (HPLC)** coupled with mass spectrometry is another powerful method [5]. A validated method for aloin analysis using HPLC with UV detection can achieve low detection limits [6].

- **Extraction Protocol:** To optimize **aloenin** recovery from Aloe vera rind, use **aqueous propylene glycol** as a green and effective solvent [4]. Key optimized parameters include:
 - **Temperature:** 81 °C
 - **Time:** 51 minutes
 - **Solid/Liquid Ratio:** Up to 40 g/L (increasing ratio linearly improves yield) [4]

Commercial Availability and Research Context

Aloenin A is available from several biochemical suppliers [1]. Prices vary significantly based on quantity and purity.

Aloenin is recognized for its **potent peroxy radical-scavenging activities** and shows **moderate inhibitory activity on β -secretase (BACE)**, indicating potential relevance in oxidative stress and neurological research [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A price, buy ALOENIN A - chemicalbook ALOENIN [chemicalbook.com]
2. supplier | CasNO.38412-46-3 Aloenin [lookchem.com]
3. a | CAS#:38412-46-3 | Chemsrca aloenin [chemsrc.com]
4. Extraction of Aloesin from Aloe vera Rind Using Alternative ... [pmc.ncbi.nlm.nih.gov]
5. Development and Validation of an Analytical Method for ... [link.springer.com]
6. Quantitative Analysis of Aloins and Aloin-Emodin in Aloe ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Technical Data of Aloenin A]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518071#aloenin-melting-point-145-c>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com